

Application Notes and Protocols: 1,2-Dibromotetrachloroethane as a Brominating Agent

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Compound of Interest

Compound Name: 1,2-Dibromotetrachloroethane

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **1,2-dibromotetrachloroethane** (DBTCE) as an effective brominating agent in organic synthesis. Detailed protocols and reaction data are presented to facilitate its application in research and development.

Introduction

1,2-Dibromotetrachloroethane (DBTCE) is a versatile and mild brominating reagent with several applications in organic synthesis.^{[1][2]} It is a crystalline solid that serves as a laboratory source of bromine.^[3] DBTCE is particularly effective in the conversion of alcohols to alkyl bromides via a modified Appel reaction, the bromination of olefins, and as a halogenating reagent in other transformations.^{[1][4]} Its use offers advantages such as mild reaction conditions, short reaction times, and high yields.^{[1][5]}

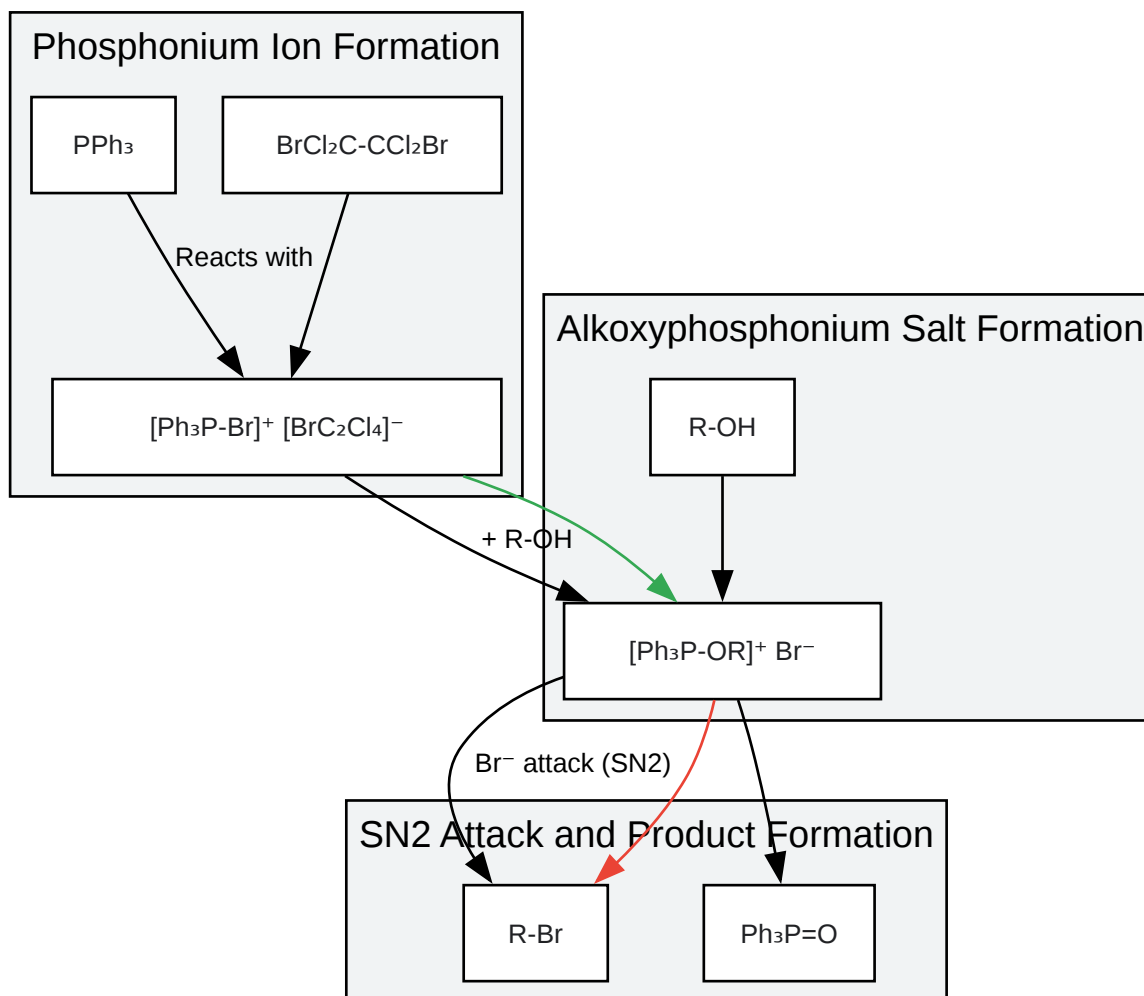
Key Applications

- **Conversion of Alcohols to Alkyl Bromides:** DBTCE, in combination with triphenylphosphine (PPh₃), provides an efficient method for the synthesis of primary, secondary, and tertiary alkyl bromides from the corresponding alcohols.^{[1][5]} This modified Appel reaction proceeds rapidly and under mild conditions.^[1]

- **Bromination of Olefins:** DBTCE is a mild reagent for the bromination of alkenes.^{[1][2]} It has been shown to be effective in preventing Wagner-Meerwein rearrangements during the bromination of bicyclic alkenes, which is attributed to a radical-mediated pathway.^{[1][5]}
- **Ring-Opening of Cyclic Ethers:** The PPh_3 /DBTCE complex can be successfully applied to the ring-opening reactions of cyclic ethers under mild conditions.^[1]
- **Other Transformations:** DBTCE also finds use in the Ramberg-Bäcklund rearrangement for the conversion of sulfones to alkenes and in the catalytic oxidation of thiocarbonyl compounds.^{[2][4]}

Reaction Mechanism: Modified Appel Reaction

The conversion of alcohols to alkyl bromides using the PPh_3 /DBTCE system proceeds through a modified Appel reaction mechanism. Triphenylphosphine abstracts a bromine atom from DBTCE to form a phosphonium ion pair. This intermediate then reacts with the alcohol to generate an alkoxyphosphonium salt. Subsequent nucleophilic attack by the bromide ion on the alkyl group of the alkoxyphosphonium salt, in a typical $\text{S}_\text{N}2$ fashion, yields the corresponding alkyl bromide and triphenylphosphine oxide.^{[1][6][7]} This reaction occurs with complete inversion of configuration for chiral alcohols.^{[1][5]}

Mechanism of Alcohol Bromination using PPh₃/DBTCE

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Modified Appel Reaction Mechanism

Quantitative Data

The following table summarizes the yields for the conversion of various alcohols to their corresponding alkyl bromides using the PPh₃/DBTCE system.

Entry	Alcohol Substrate	Product	Reaction Time (min)	Yield (%)
1	Benzyl alcohol	Benzyl bromide	5	98
2	1-Phenylethanol	1-Bromo-1-phenylethane	5	97
3	Cinnamyl alcohol	Cinnamyl bromide	5	98
4	1-Octanol	1-Bromooctane	5	96
5	(S)-(-)-2-Octanol	(R)-(+)-2-Bromooctane	5	95
6	Cyclohexanol	Bromocyclohexane	5	94
7	Geraniol	Geranyl bromide	5	93
8	Propargyl alcohol	Propargyl bromide	5	92
9	3-Butyn-1-ol	4-Bromo-1-butyne	5	91
10	2-Methyl-2-propanol	tert-Butyl bromide	5	90
11	(R)-(+)-1-Phenylethanol	(S)-(-)-1-Bromo-1-phenylethane	5	96

Data sourced from Eşsiz and Daştan, Turk J Chem (2019).[\[1\]](#)[\[5\]](#)

Experimental Protocols

1. Synthesis of **1,2-Dibromotetrachloroethane** (DBTCE)

This protocol describes the synthesis of DBTCE from tetrachloroethylene and bromine.

- Materials:

- Tetrachloroethylene
- Molecular bromine
- Dichloromethane
- 10% Sodium hydroxide solution
- Sodium sulfate (anhydrous)
- n-Hexane
- Procedure:
 - In a 500-mL flask equipped with a reflux condenser, a solution of tetrachloroethylene (81.1 g, 50.0 mL, 489.1 mmol) and molecular bromine (46.9 g, 15.0 mL, 293.4 mmol) is prepared.
 - The reaction mixture is irradiated with a 500-W lamp at reflux temperature for 2 hours.
 - After cooling to room temperature, the mixture is diluted with a 10% sodium hydroxide solution (100 mL).
 - The product is extracted with dichloromethane (3 x 100 mL).
 - The combined organic layers are washed with water, dried over anhydrous Na_2SO_4 , and concentrated under reduced pressure.
 - The crude product is recrystallized from n-hexane to yield DBTCE (90.0 g, 94%).[\[1\]](#)

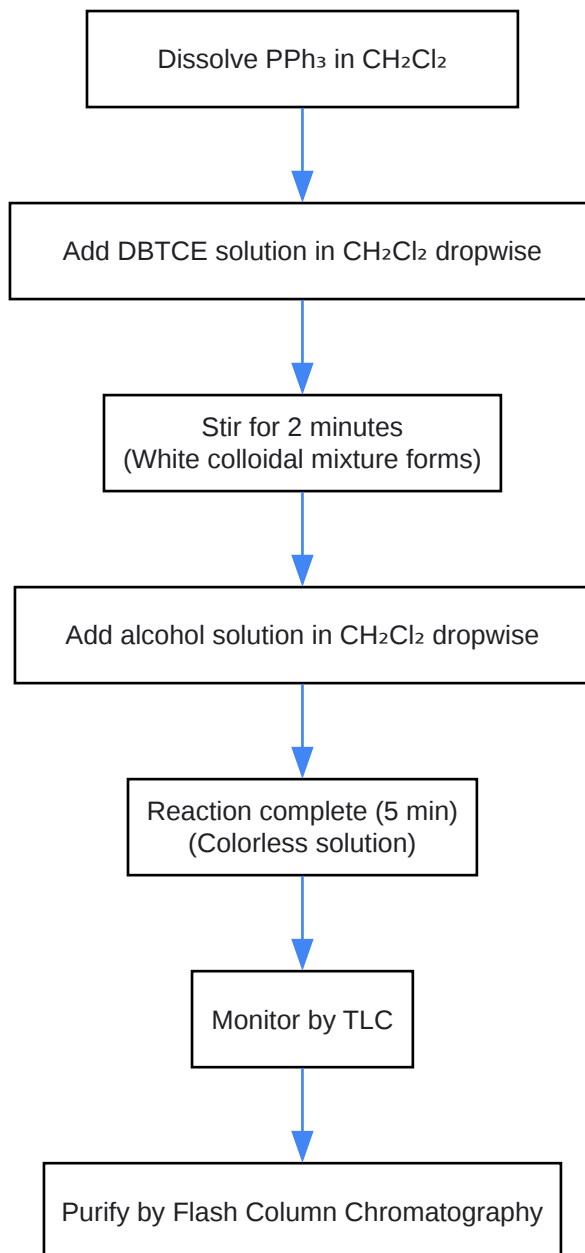
2. General Protocol for the Conversion of Alcohols to Alkyl Bromides

This protocol outlines the general procedure for the bromination of alcohols using PPh_3 and DBTCE.

- Materials:
 - Triphenylphosphine (PPh_3)

- **1,2-Dibromotetrachloroethane (DBTCE)**
- Alcohol substrate
- Freshly distilled dichloromethane
- Procedure:
 - Dissolve PPh_3 (2.2 mmol) in freshly distilled dichloromethane (4.0 mL) at 20 °C.
 - Add a solution of DBTCE (2.2 mmol) in freshly distilled dichloromethane (4.0 mL) dropwise to the PPh_3 solution. A white colloidal mixture will form. Stir for 2 minutes.
 - Add a solution of the alcohol (2.0 mmol) in freshly distilled dichloromethane (4.0 mL) dropwise to the mixture over 2 minutes. The reaction mixture will become a colorless solution.
 - The reaction is typically complete within 5 minutes. Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, the reaction mixture can be purified by flash column chromatography on silica gel.^[1]

Experimental Workflow for Alcohol Bromination



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General Experimental Workflow

Safety and Handling

1,2-Dibromotetrachloroethane is a lachrymatory agent, meaning it can cause tearing.^[3] It should be handled in a well-ventilated fume hood, and appropriate personal protective

equipment (gloves, safety glasses) should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

1,2-Dibromotetrachloroethane is a valuable reagent for bromination reactions in organic synthesis. The modified Appel reaction using PPh_3 /DBTCE provides a rapid, high-yielding, and stereoselective method for the conversion of a wide range of alcohols to alkyl bromides under mild conditions. The provided protocols and data serve as a practical guide for researchers in the fields of chemistry and drug development.

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